

# Proper Disposal of SKF 83822: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: SKF 83822

Cat. No.: B1682080

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **SKF 83822**, a dopamine D1-like receptor agonist used in laboratory research. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. This guidance is intended for researchers, scientists, and drug development professionals.

## Immediate Safety Precautions and Personal Protective Equipment (PPE)

Before handling **SKF 83822** for disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE) to prevent skin and eye contact, inhalation, and ingestion.

Required PPE:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be worn. Always inspect gloves for tears or punctures before use. Dispose of contaminated gloves in accordance with applicable laws and good laboratory practices.[\[1\]](#)
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory.
- **Lab Coat:** A standard laboratory coat should be worn to protect street clothing.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.[\[1\]](#)

## Step-by-Step Disposal Procedure

The following procedure outlines the steps for the safe disposal of **SKF 83822** waste. This process is designed to comply with general laboratory safety standards and hazardous waste regulations.

### Step 1: Waste Collection

- Carefully sweep up solid **SKF 83822**, avoiding dust formation.<sup>[1]</sup>
- Place the waste into a designated, sealable, and chemically compatible container.
- For solutions of **SKF 83822**, transfer the liquid to a sealable, leak-proof container. Do not mix with other waste streams unless compatibility has been confirmed.

### Step 2: Container Labeling

- Clearly label the waste container with the words "Hazardous Waste."
- The label must include the full chemical name: "**SKF 83822**" or its IUPAC name (6-Chloro-2,3,4,5-tetrahydro-1-(3-methylphenyl)-3-(2-propenyl)-1H-3-benzazepine-7,8-diol hydrobromide). Avoid using abbreviations.
- Indicate the approximate quantity or concentration of the waste.
- Include the date when the waste was first added to the container.

### Step 3: Storage

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area.
- Ensure the storage area has secondary containment to prevent the spread of material in case of a leak.
- Do not store incompatible chemicals together.

### Step 4: Final Disposal

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Crucially, do not pour **SKF 83822** waste down the drain or dispose of it in regular trash.[1]

## Accidental Release Measures

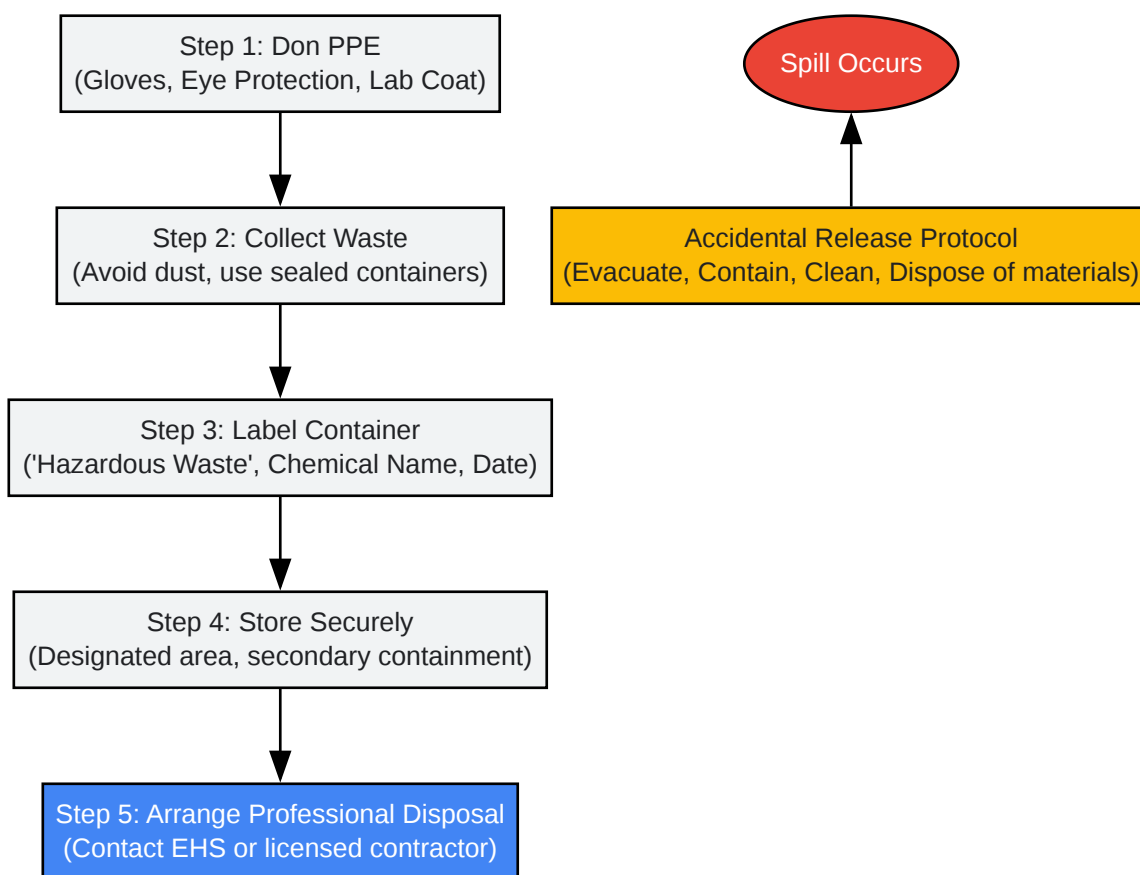
In the event of a spill, follow these procedures:

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For liquid spills, use absorbent pads to contain the material. For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Clean-up: Clean the spill area thoroughly with a detergent solution followed by water.
- Waste Disposal: Collect all contaminated materials (absorbent pads, cleaning materials, etc.) and place them in a sealed container labeled as hazardous waste for proper disposal.

## Quantitative Data Summary

Property	Value	Source
Purity	≥98% (HPLC)	Tocris Bioscience
Molecular Weight	424.76 g/mol	Santa Cruz Biotechnology[2]
CAS Number	74115-10-9	BioCrick[1]
Recommended Storage (Long-term)	-20°C	BioCrick[1]
Recommended Storage (Short-term)	2-8°C	BioCrick[1]

## Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **SKF 83822**.

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## References

- 1. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 2. vumc.org [vumc.org]
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